

Physical properties of 2-(Methylthio)ethylamine (boiling point, density)

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Compound of Interest

Compound Name: 2-(Methylthio)ethylamine

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Technical Guide: Physical Properties of 2-(Methylthio)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-(Methylthio)ethylamine**, a versatile intermediate in organic synthesis. The data presented is curated for accuracy and is supplemented with generalized experimental protocols for its determination.

Core Physical Properties

The boiling point and density are fundamental physical constants critical for the purification, handling, and characterization of **2-(Methylthio)ethylamine**. These properties are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	146-149 °C	At 760 mmHg
Density	0.974 - 0.98 g/mL	At 20 °C

Experimental Protocols

While specific experimental documentation for the determination of these properties for **2-(Methylthio)ethylamine** is not detailed in publicly available literature, standard methodologies are employed. The following sections outline the general procedures for these measurements.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the micro-reflux technique.

Apparatus:

- Small test tube
- Thermometer
- Heating block or oil bath
- Clamping apparatus

Procedure:

- Approximately 0.5 mL of **2-(Methylthio)ethylamine** is placed into a small test tube.
- The test tube is securely clamped within a heating block or oil bath.
- A thermometer is positioned with its bulb approximately 1 cm above the surface of the liquid.
- The sample is heated gently. The boiling point is recorded as the temperature at which the vapor of the substance is in equilibrium with the boiling liquid, observable as a stable ring of condensing vapor on the walls of the test tube at the same level as the thermometer bulb.^[1]

Determination of Density (Gravimetric Method)

Density is the mass of a substance per unit volume. A straightforward and accurate method for determining the density of a liquid involves weighing a known volume.

Apparatus:

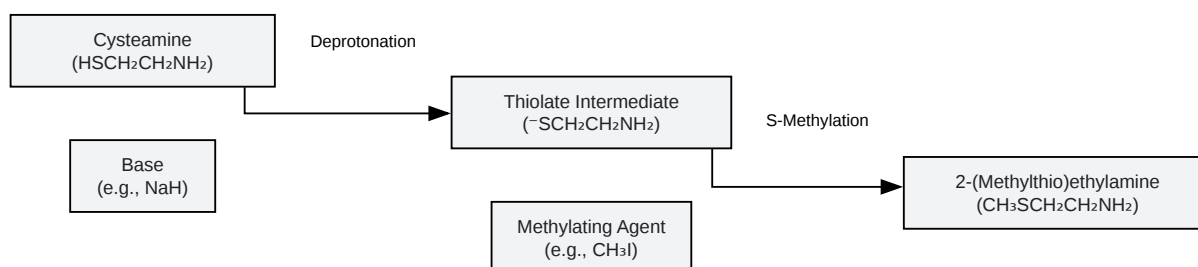
- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.
- A known volume of **2-(Methylthio)ethylamine** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.^{[2][3]} For higher precision, this procedure should be repeated multiple times and the average value reported.

Synthesis Pathway of 2-(Methylthio)ethylamine

2-(Methylthio)ethylamine can be synthesized through the S-methylation of cysteamine. The following diagram illustrates a representative synthetic route.



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Caption: A simplified reaction scheme for the synthesis of **2-(Methylthio)ethylamine**.

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